

# Propyl gallate solubility in ethanol, DMSO, and aqueous buffers

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# Propyl Gallate Solubility: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **propyl gallate**, a widely used antioxidant, in three common laboratory solvents: ethanol, dimethyl sulfoxide (DMSO), and various aqueous buffers. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **propyl gallate** in their work.

## **Quantitative Solubility Data**

The solubility of **propyl gallate** varies significantly across different solvents. The following tables summarize the available quantitative data to facilitate easy comparison.

Table 1: Solubility of **Propyl Gallate** in Organic Solvents



Solvent	Solubility	Temperature (°C)	Notes
Ethanol	50 mg/mL[1][2]	Room Temperature	Freely soluble.[3] Another source reports a much higher solubility of 103 g/100g at 25°C, which may refer to 100g of solvent.
DMSO	15 mg/mL[4]	Not Specified	
55.00 mg/mL[5]	Not Specified	Sonication is recommended.[5]	_
250 mg/mL	Not Specified	Requires sonication.	

Table 2: Solubility of Propyl Gallate in Aqueous Systems

Solvent System	рН	Solubility	Temperature (°C)	Notes
Water	5.7 (0.2% aq. soln)[6]	3.5 mg/mL[2]	25	Slightly soluble. [3]
Phosphate Buffer Saline (PBS) with DMF (1:2 ratio)	7.2	~0.33 mg/mL[4]	Not Specified	Sparingly soluble in aqueous buffers.[4]
Aqueous Solution	6.3 (0.05% aq. soln)[6]	Not Specified	Not Specified	
Aqueous Solution	5.9 (0.1% aq. soln)[6]	Not Specified	Not Specified	_

# Factors Influencing Solubility Temperature



The solubility of **propyl gallate** in most solvents, including ethanol, is dependent on temperature. As demonstrated in studies, the solubility of **propyl gallate** in ethanol increases with a rise in temperature over the range of 293.15 K to 333.15 K.[7] This endothermic dissolution process is a critical consideration for preparing saturated solutions or for crystallization processes.

### pH and pKa

The solubility of **propyl gallate** in aqueous solutions is significantly influenced by pH due to its phenolic hydroxyl groups. The experimental pKa of **propyl gallate** is approximately 8.11.[2][6] [8] This indicates that in solutions with a pH below its pKa, **propyl gallate** will be predominantly in its neutral, less soluble form. As the pH of the aqueous solution approaches and exceeds the pKa, the phenolic hydroxyl groups will deprotonate, forming the more soluble gallate anion. Therefore, the solubility of **propyl gallate** is expected to increase significantly in alkaline aqueous buffers.

# Experimental Protocol: Gravimetric Method for Solubility Determination

The gravimetric method is a reliable and straightforward technique for determining the solubility of a compound like **propyl gallate**. It involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.

### **Materials**

- Propyl gallate (solid)
- Solvent of interest (e.g., ethanol, DMSO, specific aqueous buffer)
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials



Drying oven

#### **Procedure**

- Preparation of Saturated Solution:
  - Add an excess amount of solid propyl gallate to a known volume of the solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
  - Place the container in a thermostatic shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can range from several hours to days, depending on the solvent and temperature.
- Separation of Dissolved and Undissolved Solute:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
  - Immediately filter the supernatant through a syringe filter that is compatible with the solvent to remove any remaining solid particles.
- Determination of Solute Mass:
  - Transfer a precise volume of the clear filtrate to a pre-weighed evaporating dish or vial.
  - Carefully evaporate the solvent under a gentle stream of nitrogen or in a drying oven at a temperature that will not cause decomposition of the propyl gallate.
  - Once the solvent is completely evaporated, place the dish or vial in a desiccator to cool to room temperature.
  - Weigh the dish or vial containing the dry **propyl gallate** residue on an analytical balance.
- Calculation of Solubility:



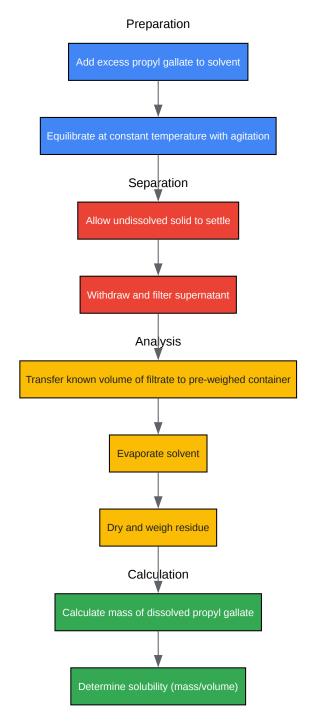
- The mass of the dissolved propyl gallate is the final weight of the dish/vial minus its initial tare weight.
- Solubility is then calculated by dividing the mass of the dissolved propyl gallate by the volume of the filtrate that was evaporated. The results are typically expressed in units such as mg/mL or g/100mL.

## **Visualizing Experimental Workflow**

The following diagram illustrates the key steps in the gravimetric determination of **propyl gallate** solubility.



#### Workflow for Gravimetric Solubility Determination



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